

An In-depth Technical Guide to the Physical Properties of Solid Trimethylurea

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Compound of Interest

Compound Name: Trimethylurea

Cat. No.: B1211377

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of solid **trimethylurea**. The information is presented to support research, scientific analysis, and consideration of **trimethylurea** in drug development processes. All quantitative data is summarized in structured tables for ease of reference, and detailed experimental protocols for determining these properties are provided.

Introduction to Trimethylurea

Trimethylurea (TMU), with the chemical formula C4H10N2O, is a substituted urea compound. At room temperature, it exists as a white to off-white crystalline solid.^[1] Its molecular structure, featuring three methyl groups, imparts specific physical and chemical characteristics that are pertinent to its application in various scientific fields, including as a potential excipient in pharmaceutical formulations. Understanding its physical properties is crucial for predicting its behavior in different formulation and manufacturing processes.

Quantitative Physical Properties

The physical properties of solid **trimethylurea** are summarized in the tables below. These values have been compiled from various scientific sources and databases.

Table 1: General and Molar Properties of **Trimethylurea**

Property	Value
Chemical Formula	C4H10N2O
Molecular Weight	102.14 g/mol
CAS Number	632-14-4
Appearance	White to Off-White Solid/Semi-Solid Mass
IUPAC Name	1,1,3-Trimethylurea

Table 2: Thermal and Density Properties of **Trimethylurea**

Property	Value
Melting Point	74-75 °C
Boiling Point	232.55 °C
Density	1.1900 g/cm ³

Table 3: Solubility and Other Physicochemical Properties of **Trimethylurea**

Property	Value
Water Solubility	Soluble
Solubility in Organic Solvents	Slightly soluble in Chloroform and Methanol
pKa	14.38 ± 0.46 (Predicted)
Refractive Index	1.4386 (estimate)
Sensitivity	Hygroscopic

Experimental Protocols for Property Determination

The following sections detail the methodologies for determining the key physical properties of solid **trimethylurea**.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which solid **trimethylurea** transitions to a liquid state.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- Sample Preparation: A small amount of **trimethylurea** is finely ground into a powder using a mortar and pestle.[2]
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the closed end. A sample height of 2-3 mm is ideal.[3]
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus. The thermometer is inserted into its designated holder.
- Heating: The apparatus is turned on, and the heating rate is initially set to be rapid to approach the expected melting point (approximately 10-15 °C below the literature value).[2]
- Observation: As the temperature nears the expected melting point, the heating rate is reduced to approximately 1-2 °C per minute.[4]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire solid has turned into a clear liquid is recorded as the completion of melting. The melting point is reported as this range.[5]

Density Determination (Water Displacement Method)

Objective: To determine the density of solid **trimethylurea**.

Apparatus:

- Analytical balance
- Graduated cylinder
- Beaker
- Distilled water
- Spatula

Procedure:

- Mass Measurement: A known mass of solid **trimethylurea** is accurately weighed using an analytical balance.[6]
- Initial Volume Measurement: A specific volume of distilled water is added to a graduated cylinder, and the initial volume (V1) is recorded.[7]
- Displacement: The weighed solid **trimethylurea** is carefully added to the graduated cylinder, ensuring no water splashes out. The solid must be fully submerged.
- Final Volume Measurement: The new volume of the water with the submerged solid (V2) is recorded.[7]
- Calculation: The volume of the solid is calculated as the difference between the final and initial volumes ($V_{\text{solid}} = V2 - V1$). The density is then calculated using the formula: Density = Mass / V_{solid} .[6]

Solubility Determination (Qualitative)

Objective: To qualitatively assess the solubility of **trimethylurea** in various solvents.

Apparatus:

- Test tubes and test tube rack
- Spatula
- Graduated pipettes
- Vortex mixer (optional)
- Solvents (e.g., water, ethanol, chloroform)

Procedure:

- Sample Preparation: A small, measured amount of solid **trimethylurea** (e.g., 25 mg) is placed into a clean, dry test tube.[8]
- Solvent Addition: A specific volume of the desired solvent (e.g., 0.75 mL) is added to the test tube.[8]
- Mixing: The test tube is securely capped and shaken vigorously for a set period (e.g., 30-60 seconds). A vortex mixer can be used for more consistent mixing.[9]
- Observation: The mixture is allowed to stand, and the solubility is observed. The compound is classified as soluble if it dissolves completely, partially soluble if some solid remains, and insoluble if the solid does not appear to dissolve.[10]
- Repeat: The procedure is repeated with different solvents to build a solubility profile.

Crystal Structure Determination (Single-Crystal X-ray Diffraction)

Objective: To determine the three-dimensional arrangement of atoms in a single crystal of **trimethylurea**.

Apparatus:

- Single-crystal X-ray diffractometer
- Goniometer head

- Microscope
- Cryo-cooling system (optional)
- X-ray source (e.g., Mo K α radiation)
- Detector

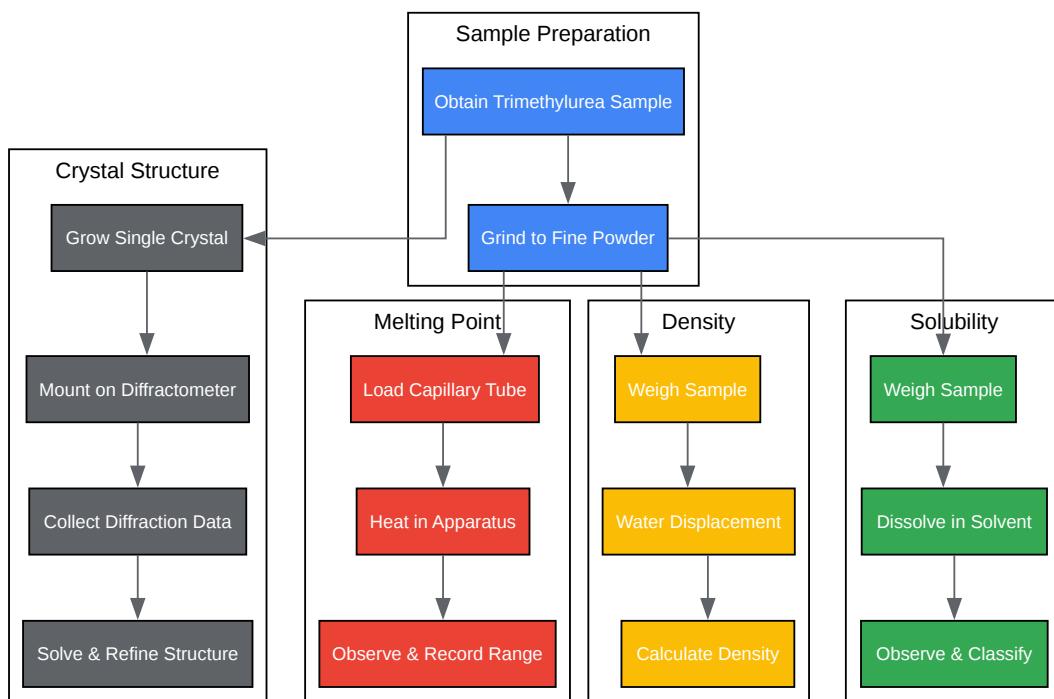
Procedure:

- Crystal Selection and Mounting: A high-quality single crystal of **trimethylurea** is selected under a microscope and mounted on a goniometer head using a suitable adhesive or oil.[11]
- Centering: The mounted crystal is centered in the X-ray beam of the diffractometer.[12]
- Data Collection: The crystal is exposed to a monochromatic X-ray beam. As the crystal is rotated, the diffracted X-rays are collected by the detector.[12] A complete dataset of diffraction intensities is collected over a range of crystal orientations.
- Data Processing: The collected diffraction data is processed to determine the unit cell dimensions and the intensities of the reflections.
- Structure Solution and Refinement: The processed data is used to solve the crystal structure, which involves determining the positions of the atoms within the unit cell. The structural model is then refined to achieve the best fit with the experimental data.

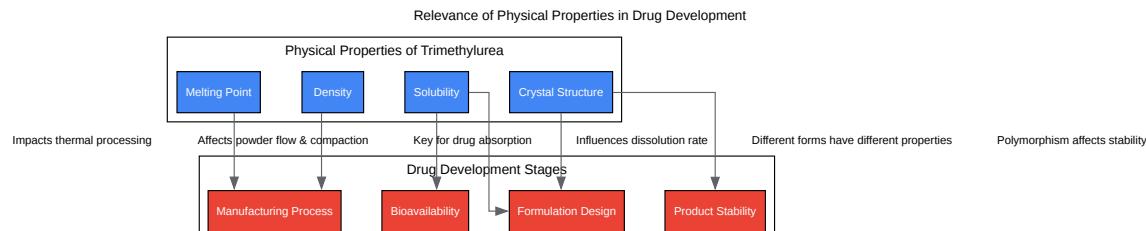
Visualizations

The following diagrams illustrate key workflows and relationships relevant to the study and application of solid **trimethylurea**.

Experimental Workflow for Physical Property Determination

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Caption: Workflow for determining physical properties of solid **trimethylurea**.



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Caption: Logical relationships of physical properties in drug development.

Conclusion

The physical properties of solid **trimethylurea** presented in this guide provide essential data for its potential use in research and development, particularly within the pharmaceutical industry. The detailed experimental protocols offer a foundation for consistent and accurate characterization. The interplay between its physical characteristics and the requirements of drug formulation and manufacturing underscores the importance of such a comprehensive understanding. As with any chemical substance, appropriate safety precautions should be taken when handling **trimethylurea**.

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